# Technical Analysis: 1H NMR Spectrum of 5-Chloro-2-hydroxynicotinonitrile

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Chloro-2-hydroxynicotinonitrile* |
| *CAS No.:* | *1048913-62-7* |
| *Cat. No.:* | *B1601947* |

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Structural Insights, Tautomeric Equilibria, and Protocol Validation

## Executive Summary

**5-Chloro-2-hydroxynicotinonitrile** (CAS: 1048913-62-7) is a critical heterocyclic scaffold, frequently utilized as an intermediate in the synthesis of kinase inhibitors and other bioactive pyridine derivatives. Its structural validation is often complicated by prototropic tautomerism, where the compound exists in equilibrium between its 2-hydroxy (enol) and 2-oxo (lactam/pyridone) forms.

This guide provides a definitive interpretation of its 1H NMR spectrum in DMSO-d6, distinguishing the dominant tautomer and establishing a self-validating assignment protocol to ensure batch purity in drug development workflows.

## Chemical Identity & Tautomerism

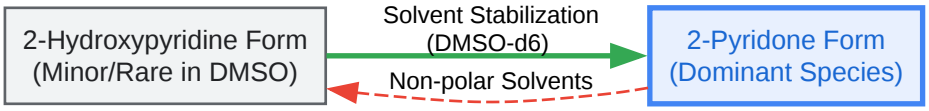
To accurately interpret the NMR data, one must first accept that despite the name "2-hydroxy," the compound exists predominantly as 5-chloro-2-oxo-1,2-dihydropyridine-3-carbonitrile in polar aprotic solvents like DMSO.

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- IUPAC Name: 5-chloro-2-oxo-1,2-dihydropyridine-3-carbonitrile
- Molecular Formula: C6H3ClN2O[1]
- Key Structural Features:
  - C3-Cyano Group: Strong electron-withdrawing group (EWG), significantly deshielding adjacent protons.
  - C5-Chloro Group: Inductive EWG, affecting the chemical shift of H4 and H6.
  - Lactam Ring: Provides a characteristic broad downfield singlet (NH).

## Tautomeric Equilibrium Visualization

The following diagram illustrates the shift favoring the pyridone form, which dictates the observed spectral signals.




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# Experimental Protocol

For reproducible high-resolution spectra, strict adherence to sample preparation is required to minimize exchange broadening of the amide proton.

## Reagents & Parameters

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| Parameter | Specification | Rationale |
|---|---|---|
| Solvent | DMSO-d6 (≥99.8% D) | Stabilizes the polar lactam form; prevents rapid H/D exchange compared to MeOD. |
| Concentration | 5–10 mg in 0.6 mL | Sufficient S/N ratio without inducing solute aggregation stacking effects. |
| Temperature | 298 K (25°C) | Standard ambient temperature. Heating (e.g., 320K) can sharpen the broad NH peak if exchange is slow. |
| Pulse Sequence | zg30 or zg90 | Standard single pulse. D1 relaxation delay should be ≥ 1.0s to allow relaxation of the acidic NH proton. |

## Spectral Analysis & Assignments

The spectrum is characterized by three distinct signal regions. The absence of an OH signal (typically ~10-11 ppm) and the presence of an amide NH (~12-13 ppm) confirms the pyridone structure.

## Quantitative Data Summary (DMSO-d6, 400 MHz)

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| Signal | Shift (δ, ppm) | Multiplicity | Integral | Coupling (J, Hz) | Assignment |
|---|---|---|---|---|---|
| A | 12.80 – 13.20 | Broad Singlet (br s) | 1H | - | NH (Lactam Nitrogen) |
| B | 8.45 – 8.55 | Doublet (d) | 1H | J ≈ 2.5 - 2.8 | H6 (Ortho to N, Para to CN) |
| C | 8.30 – 8.40 | Doublet (d) | 1H | J ≈ 2.5 - 2.8 | H4 (Ortho to CN, Beta to N) |
| D | 3.33 | Broad Singlet | - | - | Residual H2O (Solvent impurity) |
| E | 2.50 | Quintet | - | - | DMSO-d5 (Solvent residual) |

> Note: Chemical shifts may vary by ±0.05 ppm depending on concentration and water content. The H4 and H6 signals are a distinct AB system (or AX system) with characteristic meta-coupling.

# Detailed Mechanistic Interpretation

## 1. The Amide Proton (NH)

- Observation: A broad, deshielded singlet appearing between 12.8 and 13.2 ppm.
- Causality: The proton attached to the ring nitrogen is highly acidic due to the electron-withdrawing nature of the adjacent carbonyl and the aromatic ring current. Broadening occurs due to quadrupolar relaxation from the $^{14}N$ nucleus and chemical exchange with trace water.
- Validation: Addition of $D_2O$ to the NMR tube will cause this signal to disappear (H/D exchange), confirming it is a labile proton (NH or OH) rather than a CH.

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## 2. The Aromatic Region (H4 vs. H6)

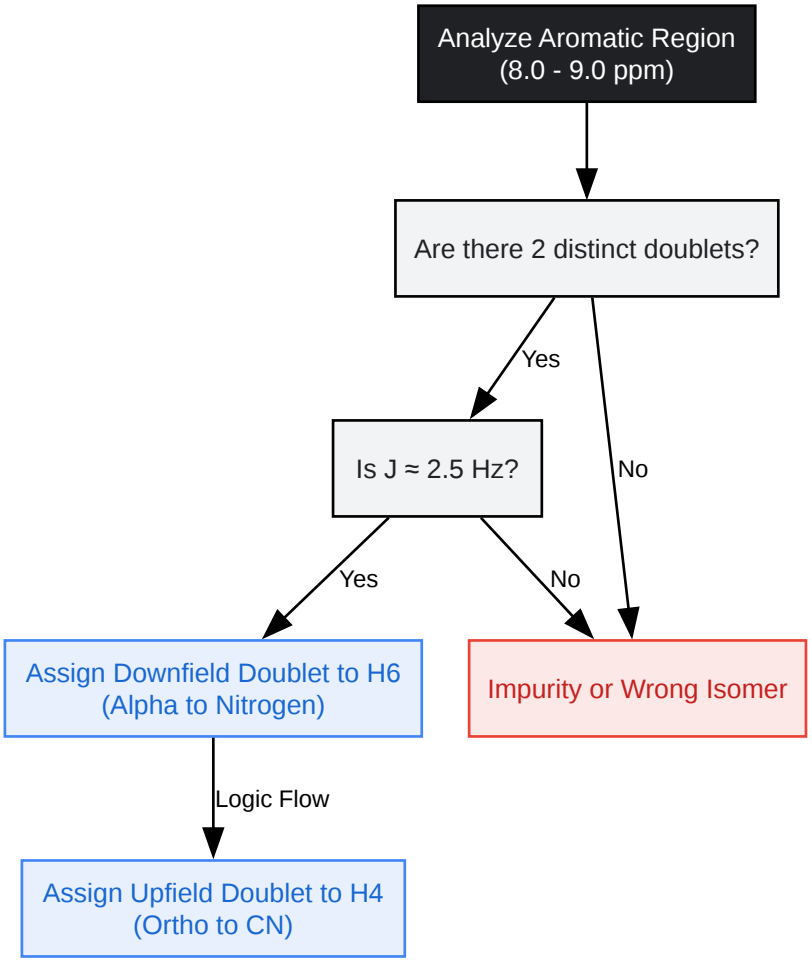
Distinguishing H4 and H6 is critical for confirming the substitution pattern (3-CN, 5-Cl).

- H6 (Position 6): Located adjacent to the ring nitrogen. In pyridine-type systems, the position alpha to the nitrogen is typically the most deshielded due to the inductive effect of the electronegative nitrogen.
- H4 (Position 4): Located between the nitrile (CN) and the chloride (Cl). The nitrile group is a potent deshielder (anisotropy + induction).
- Coupling (J ≈ 2.6 Hz): The coupling constant represents a meta-coupling ($^4J$ coupling) across the C5-Cl center. This specific value (2-3 Hz) is diagnostic for 3,5-disubstituted-2-pyridones.

# Assignment Logic Workflow

The following decision tree illustrates the logic used to assign the aromatic doublets.

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## Impurity Profiling & Troubleshooting

In synthesis (often from 2-amino-5-chloropyridine or acyclic condensation), specific impurities may persist.

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| Impurity Signal | Likely Source | Remediation |
|---|---|---|
| ~7.0 - 7.5 ppm (m) | Unreacted starting material (e.g., 2-amino-5-chloropyridine) | Recrystallization from EtOH/Water. |
| ~10.5 ppm (br s) | 5-Chloro-2-hydroxynicotinic acid (Hydrolysis product of CN) | Check pH of extraction; avoid strong acid/base exposure. |
| ~5.76 ppm (s) | Dichloromethane (DCM) | Dry sample under high vacuum (>4 hours). |
| ~1.0 - 1.2 ppm (t) | Ethanol/Ethyl Acetate | Common recrystallization solvents. |

# References


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# Sources


- 1. CAS:1048913-62-7, 5-氯-2-羟基烟腈-毕得医药 [bidepharm.com]

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